

Preparing a ZM 449829 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ZM 449829

Cat. No.: B1663035

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Audience: This document is intended for researchers, scientists, and drug development professionals who require a reliable protocol for the preparation, storage, and use of **ZM 449829** stock solutions for in vitro and in vivo studies.

Introduction

ZM 449829 is a potent and selective, ATP-competitive inhibitor of Janus kinase 3 (JAK3) with a pIC_{50} of 6.8.[1][2] It demonstrates significantly less activity against other kinases such as EGFR (pIC_{50} = 5.0), JAK1 (pIC_{50} = 4.7), and CDK4 (pIC_{50} < 5.0).[2][3] The primary mechanism of action of **ZM 449829** is the inhibition of the JAK/STAT signaling pathway, a critical pathway in cytokine signaling and immune response.[4][5] Specifically, **ZM 449829** has been shown to block the IL-2-induced phosphorylation of STAT5.[1][3] This inhibitory activity makes **ZM 449829** a valuable tool for studying the physiological and pathological roles of JAK3.

This application note provides a detailed protocol for the preparation of a **ZM 449829** stock solution in dimethyl sulfoxide (DMSO), along with essential data on its chemical properties, solubility, and storage to ensure reproducible experimental outcomes.

Quantitative Data Summary

A summary of the key quantitative data for **ZM 449829** is provided in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₀ O	[3][6]
Molecular Weight	182.22 g/mol	[1][3][6]
CAS Number	4452-06-6	[1][6]
Appearance	White to off-white solid	[1][3]
Purity	≥95%	[6]
Solubility in DMSO	≥30 mg/mL (≥164.6 mM)	[6]
pIC ₅₀ for JAK3	6.8	[1][2]
Typical Working Concentration	1 - 10 μM	[1][6][7]

Experimental Protocols

Materials

- **ZM 449829** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM ZM 449829 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **ZM 449829** in DMSO. Adjust volumes as needed for different desired concentrations or volumes.

- Calculate the required mass of **ZM 449829**:

- Molecular Weight (MW) of **ZM 449829** = 182.22 g/mol
- To prepare 1 mL of a 10 mM solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 182.22 \text{ g/mol} = 0.0018222 \text{ g}$
 - $\text{Mass (mg)} = 1.82 \text{ mg}$
- Weighing the **ZM 449829**:
 - Carefully weigh out 1.82 mg of **ZM 449829** powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the **ZM 449829** powder.
- Mixing:
 - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
 - If dissolution is slow, gentle warming or brief sonication can be used to aid in dissolving the compound.[\[1\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

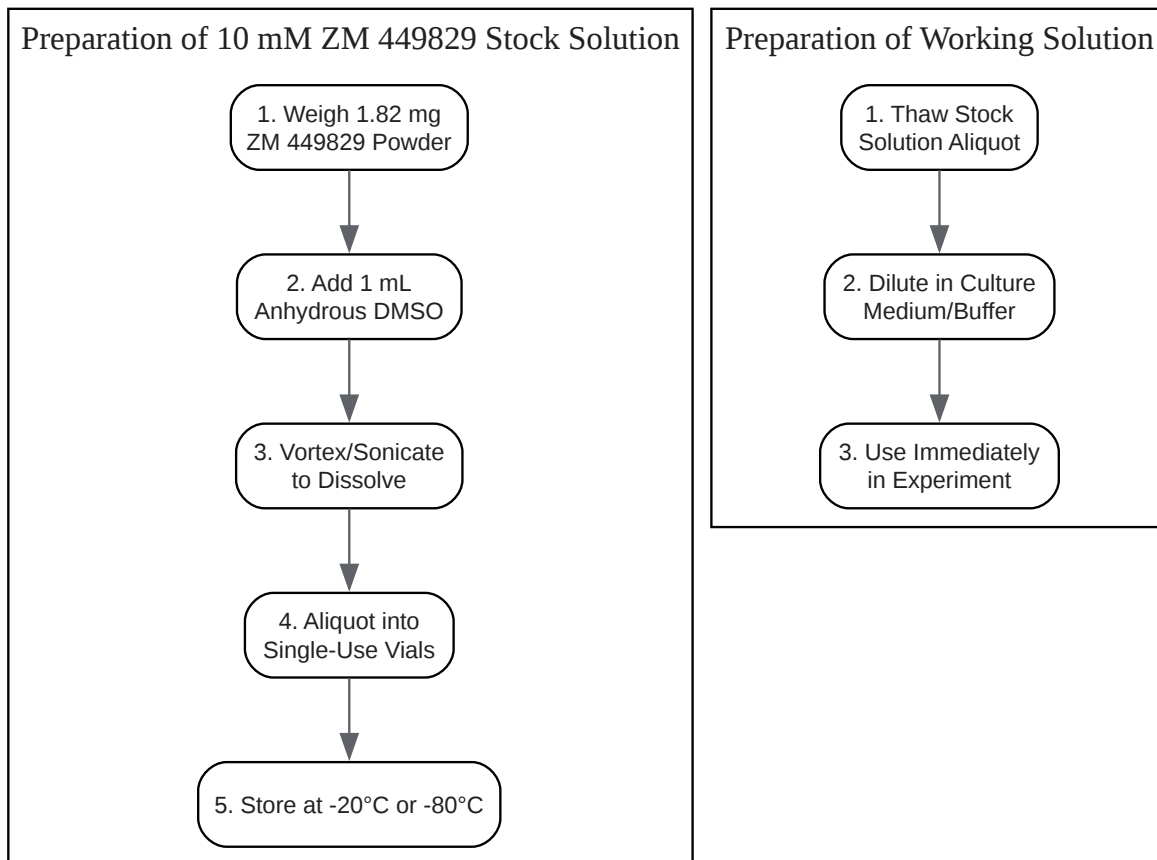
Protocol for Preparing Working Solutions

- Thawing the Stock Solution:

- Thaw an aliquot of the 10 mM **ZM 449829** stock solution at room temperature.
- Dilution:
 - Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or experimental buffer. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
 - It is recommended to keep the final DMSO concentration in the culture medium below 0.1% to avoid solvent-induced cellular toxicity.[\[7\]](#)
- Use:
 - Use the freshly prepared working solution immediately for your experiments.

Visualizations

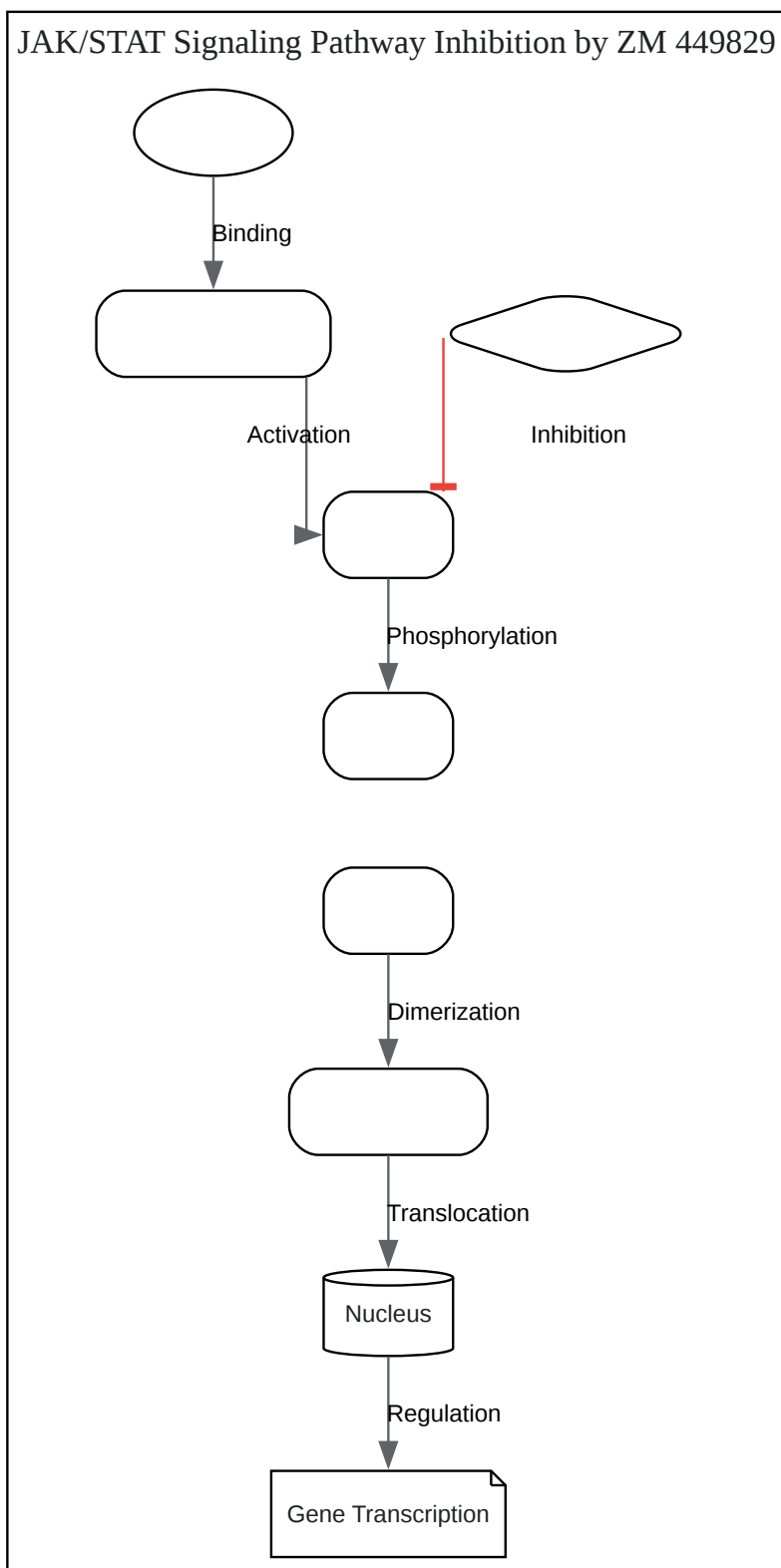
Experimental Workflow



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Caption: Workflow for preparing **ZM 449829** stock and working solutions.

Signaling Pathway



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Caption: **ZM 449829** inhibits the JAK3-mediated phosphorylation of STAT5.

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